

In-Depth Technical Guide to Adipic Acid-d10 (CAS Number 25373-21-1)

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Compound of Interest

Compound Name: Adipic acid-d10

Cat. No.: B128205

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Adipic acid-d10**, a deuterated form of adipic acid, widely utilized in scientific research and development. This document details its chemical and physical properties, its primary applications with a focus on its role as an internal standard in analytical chemistry, and provides an illustrative experimental protocol for its use.

Core Properties and Specifications

Adipic acid-d10, also known as hexanedioic acid-d10, is a stable isotope-labeled version of adipic acid where ten hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis using mass spectrometry-based methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	25373-21-1	[1]
Linear Formula	DO ₂ C(CD ₂) ₄ CO ₂ D	[1]
Molecular Weight	156.20 g/mol	[1]
Appearance	White solid	
Melting Point	151-154 °C	
Boiling Point	265 °C at 100 mmHg	
Isotopic Purity	≥98 atom % D	
Solubility	Information not available	

Applications in Research and Drug Development

The primary application of **Adipic acid-d10** is as an internal standard in quantitative analytical methods.[2] The co-elution of the deuterated standard with the endogenous, non-labeled analyte allows for accurate quantification by correcting for variations in sample preparation, injection volume, and ionization efficiency in the mass spectrometer. This is particularly crucial in complex biological matrices such as urine and plasma.

While less common, deuterated compounds like **Adipic acid-d10** can also be used as tracers in metabolic studies to investigate the fate of adipic acid in biological systems.[2] Such studies can provide insights into fatty acid oxidation pathways and their dysregulation in various diseases.[3]

Experimental Protocols

Illustrative Experimental Protocol: Quantification of Adipic Acid in Urine using GC-MS with Adipic acid-d10 as an Internal Standard

This protocol is a composite representation based on established methods for the analysis of urinary organic acids.

1. Sample Preparation and Extraction:

- To a 1 mL aliquot of urine, add a known amount of **Adipic acid-d10** solution as the internal standard.
- Acidify the sample to a pH of approximately 1-2 with hydrochloric acid.
- Extract the organic acids from the acidified urine using 3 mL of ethyl acetate. Vortex the mixture for 2 minutes and then centrifuge to separate the layers.
- Carefully transfer the upper ethyl acetate layer to a clean tube.
- Repeat the extraction process with another 3 mL of ethyl acetate and combine the organic layers.
- Evaporate the pooled ethyl acetate extract to dryness under a gentle stream of nitrogen at 40-50°C.

2. Derivatization (Silylation):

- To the dried residue, add 50 µL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) and 50 µL of pyridine.
- Seal the vial and heat at 70°C for 60 minutes to form the trimethylsilyl (TMS) derivatives of the organic acids.[\[1\]](#)
- After cooling to room temperature, the sample is ready for GC-MS analysis.

3. GC-MS Analysis:

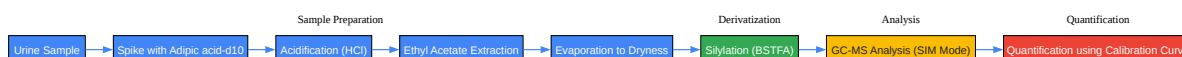
- Gas Chromatograph: Agilent 7890B GC System (or equivalent)
- Mass Spectrometer: Agilent 5977A MSD (or equivalent)
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
- Injection Volume: 1 µL

- Injector Temperature: 280°C
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes
 - Ramp to 200°C at 10°C/min
 - Ramp to 280°C at 20°C/min, hold for 5 minutes
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Spectrometry Mode: Selected Ion Monitoring (SIM)
 - Adipic acid-TMS derivative: Monitor characteristic ions (e.g., m/z 289, 147)
 - **Adipic acid-d10**-TMS derivative: Monitor characteristic ions (e.g., m/z 297, 147)

4. Quantification:

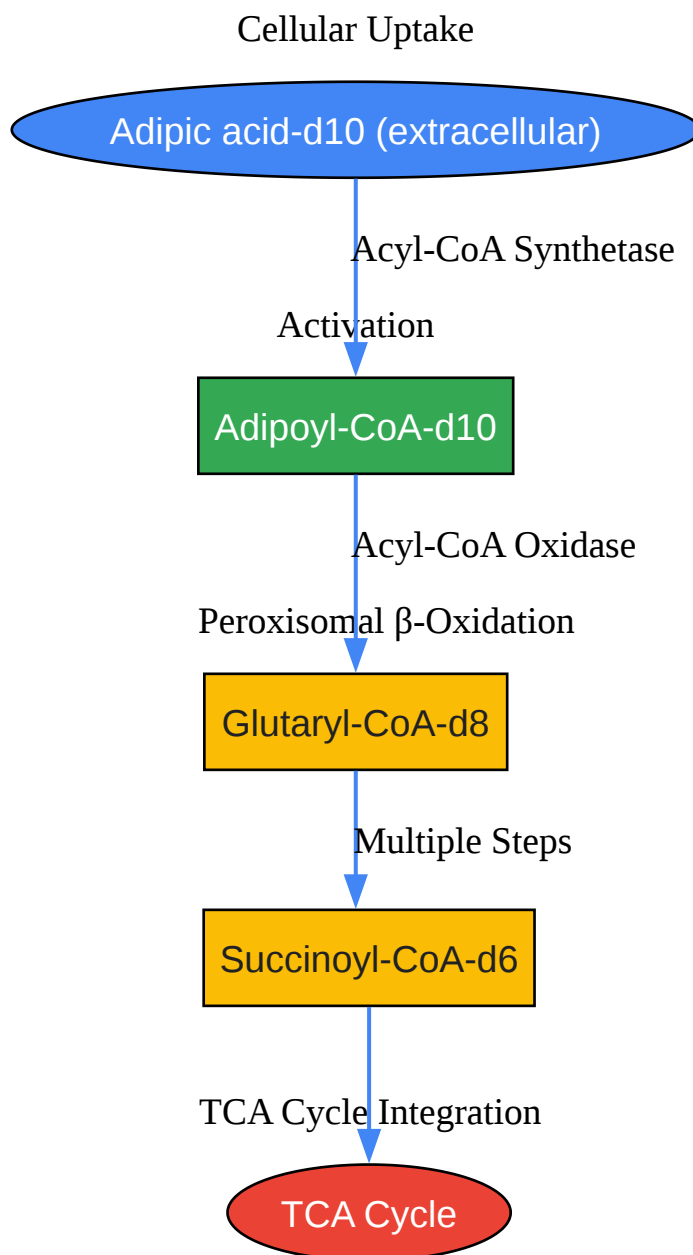
- A calibration curve is constructed by analyzing a series of standard solutions containing known concentrations of adipic acid and a constant concentration of **Adipic acid-d10**.
- The ratio of the peak area of the analyte to the peak area of the internal standard is plotted against the concentration of the analyte.
- The concentration of adipic acid in the unknown samples is then determined from this calibration curve.

Visualizations



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GC-MS analysis workflow for urinary adipic acid.



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Hypothetical metabolic fate of **Adipic acid-d10**.

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